

Ytterbium(III) chloride hexahydrate physical and chemical properties

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Compound of Interest

Compound Name: YTTERBIUM(III) CHLORIDE
HEXAHYDRATE

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An In-depth Technical Guide to the Physical and Chemical Properties of **Ytterbium(III) Chloride Hexahydrate**

Introduction

Ytterbium(III) chloride hexahydrate ($\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$) is a hydrated inorganic salt of the lanthanide element ytterbium. For researchers, scientists, and professionals in drug development, this compound serves as a crucial starting material and a versatile tool. It is a primary source of the trivalent ytterbium ion (Yb^{3+}), which possesses unique luminescent and catalytic properties.[1] Its utility spans from a Lewis acid catalyst in complex organic syntheses to a precursor for advanced nanomaterials used in bioimaging and drug delivery.[1] Furthermore, due to the similarity in ionic radius with the calcium ion (Ca^{2+}), Yb^{3+} serves as an invaluable spectroscopic probe in studying calcium-dependent biological systems.[2][3] This guide provides a comprehensive overview of its core physical and chemical properties, detailed experimental protocols for their characterization, and a summary of its applications relevant to scientific research.

Physical Properties

Ytterbium(III) chloride hexahydrate is a white or colorless crystalline solid, though sometimes described as green, that is both deliquescent and hygroscopic, readily absorbing moisture from the air.[4][5][6] It is soluble in water and alcohols like ethanol.[1][4][7] Due to its hygroscopic nature, it must be stored in dry, airtight conditions.[4][8]

Quantitative Physical Data

The fundamental physical properties of **Ytterbium(III) chloride hexahydrate** are summarized in the table below for quick reference.

| Property | Value | References |
|-------------------|---|-------------|
| Molecular Formula | $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$ | [5][9] |
| Molecular Weight | 387.49 g/mol | [4][5][10] |
| Appearance | White/colorless crystalline powder | [4][11] |
| Melting Point | 150-180 °C (decomposes) | [8][10][11] |
| Density | 2.57 - 2.58 g/cm ³ | [8][11][12] |
| Solubility | Soluble in water and ethanol | [4][7] |

Crystallographic Data

The crystal structure of **Ytterbium(III) chloride hexahydrate** has been determined by single-crystal X-ray diffraction.[13][14] It does not exist as a simple hydrated salt in the solid state but rather as a coordination complex with the formula $[\text{YbCl}_2(\text{H}_2\text{O})_6]\text{Cl}$. [13][14] In this structure, the ytterbium ion is coordinated to two chloride ions and six water molecules, forming a complex cation. The remaining chloride ion acts as the counter-anion.[13][14] The coordination geometry around the ytterbium center is a distorted square antiprism.[13][14]

| Parameter | Value | Reference |
|----------------|----------------------------|-----------|
| Crystal System | Monoclinic | [13] |
| Space Group | P2/c | [14] |
| a | 7.8158 (11) Å | [13] |
| b | 6.4651 (3) Å | [13] |
| c | 12.7250 (18) Å | [13] |
| β | 131.45 (2)° | [13] |
| Volume (V) | 481.92 (16) Å ³ | [13] |
| Z | 2 | [13] |

Chemical Properties

Ytterbium(III) chloride hexahydrate's chemistry is dominated by the Yb³⁺ ion. It is a stable compound under standard conditions but is sensitive to moisture and incompatible with strong oxidizing agents.[8][11]

Key Chemical Identifiers

| Identifier | Value | References |
|-------------|------------|------------|
| CAS Number | 10035-01-5 | [4][5] |
| EC Number | 237-632-3 | [12] |
| PubChem CID | 16211497 | [5] |

Reactivity and Stability

- Stability: The compound is stable under normal ambient and anticipated storage and handling conditions of temperature and pressure.[8]
- Hygroscopicity: It is moisture-sensitive and should be stored in a dry, inert atmosphere.[8][11]

- Incompatibilities: It is incompatible with strong oxidizing agents.[\[8\]](#)[\[11\]](#)
- Lewis Acidity: Like many lanthanide chlorides, it acts as an effective Lewis acid, a property leveraged to catalyze various organic reactions.[\[1\]](#)

Experimental Protocols

Characterizing **Ytterbium(III) chloride hexahydrate** involves several standard analytical techniques. Below are detailed methodologies for key experiments.

Determination of Water of Hydration via Thermogravimetric Analysis (TGA)

Thermogravimetric analysis is used to determine the water content of hydrated salts by measuring the change in mass as the sample is heated.[\[15\]](#)[\[16\]](#)

Methodology:

- Instrument Calibration: Calibrate the TGA instrument's temperature and mass balance according to the manufacturer's specifications.
- Sample Preparation: Accurately weigh approximately 5-10 mg of **Ytterbium(III) chloride hexahydrate** into a standard TGA crucible (e.g., alumina or platinum).[\[17\]](#)
- Atmosphere: Purge the furnace with an inert gas, such as nitrogen or argon, at a constant flow rate (e.g., 50-100 mL/min) to prevent oxidative side reactions.[\[18\]](#)
- Heating Program:
 - Equilibrate the sample at a starting temperature (e.g., 30 °C).
 - Heat the sample at a controlled, linear rate (e.g., 10 °C/min) to a final temperature sufficient to ensure all water is removed (e.g., 300 °C).[\[16\]](#)
- Data Acquisition: Continuously record the sample mass as a function of temperature.
- Data Analysis: Analyze the resulting TGA curve. The mass loss corresponding to the dehydration steps is used to calculate the number of water molecules per formula unit of the

salt.[16]

A simplified workflow for Thermogravimetric Analysis (TGA) of a hydrated salt.

Single-Crystal X-ray Diffraction for Structural Elucidation

This technique provides precise information on the three-dimensional atomic arrangement, including bond lengths and angles.[19][20]

Methodology:

- **Crystal Growth:** Grow single crystals suitable for diffraction (ideally 30-300 microns in size). [19] A common method is the slow evaporation of a saturated solution. For $\text{YbCl}_3 \cdot 6\text{H}_2\text{O}$, crystals can be obtained by dissolving the salt in a solvent like acetonitrile, heating to ensure complete dissolution, and allowing the solvent to evaporate slowly at room temperature.[13] [14]
- **Crystal Mounting:** Carefully select a well-formed, defect-free crystal and mount it on a thin glass fiber or loop.[19][21] The crystal is often coated in an oil (e.g., Paratone) and flash-cooled in a stream of cold nitrogen gas (typically 100 K) to protect it from damage and improve data quality.[21]
- **Data Collection:** Place the mounted crystal on a goniometer in the X-ray diffractometer.[20] An X-ray beam (e.g., Mo $\text{K}\alpha$ radiation) is directed at the crystal.[13] The crystal is rotated, and a detector records the diffraction pattern produced as the X-rays interact with the crystal lattice.[19]
- **Structure Solution and Refinement:** The collected diffraction data is processed using specialized software to solve and refine the crystal structure, yielding the final atomic coordinates and geometric parameters.[21]



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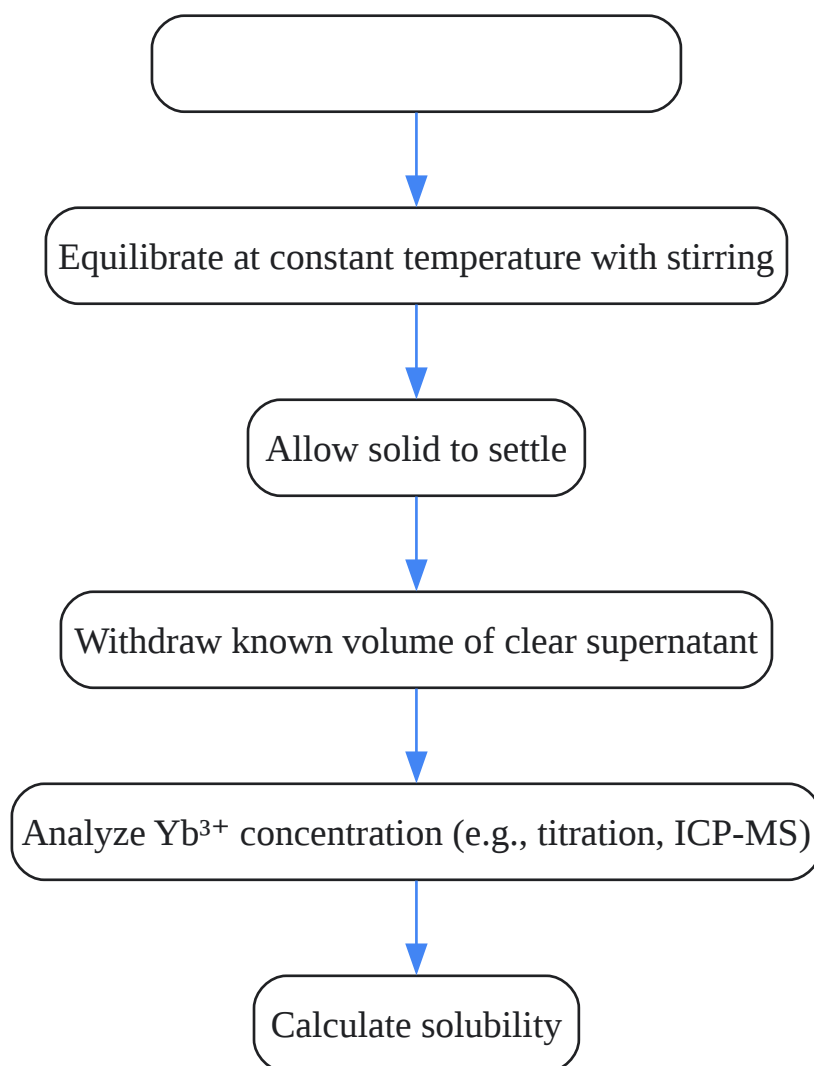
Workflow for Single-Crystal X-ray Diffraction analysis.

Determination of Aqueous Solubility by the Isothermal Method

This classic method determines the solubility of a salt at a specific temperature by creating a saturated solution.[\[22\]](#)

Methodology:

- **System Preparation:** Add an excess amount of **Ytterbium(III) chloride hexahydrate** to a known volume of deionized water in a sealed vessel.
- **Equilibration:** Place the vessel in a constant-temperature water bath and agitate it continuously (e.g., with a magnetic stirrer) for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached between the dissolved and undissolved salt.
- **Sample Collection:** Once equilibrium is established, cease agitation and allow the undissolved solid to settle. Carefully extract a known volume of the clear supernatant solution, ensuring no solid particles are transferred. A syringe with a particle filter is recommended.
- **Concentration Analysis:** Determine the concentration of Yb^{3+} in the collected sample. This can be done via gravimetric analysis (evaporating the solvent and weighing the residue) or, more accurately, by techniques like complexometric titration with EDTA or Inductively Coupled Plasma-Mass Spectrometry (ICP-MS).[\[22\]](#)
- **Calculation:** Calculate the solubility in units such as grams of solute per 100 g of solvent or moles per liter.



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Protocol for determining salt solubility via the isothermal equilibrium method.

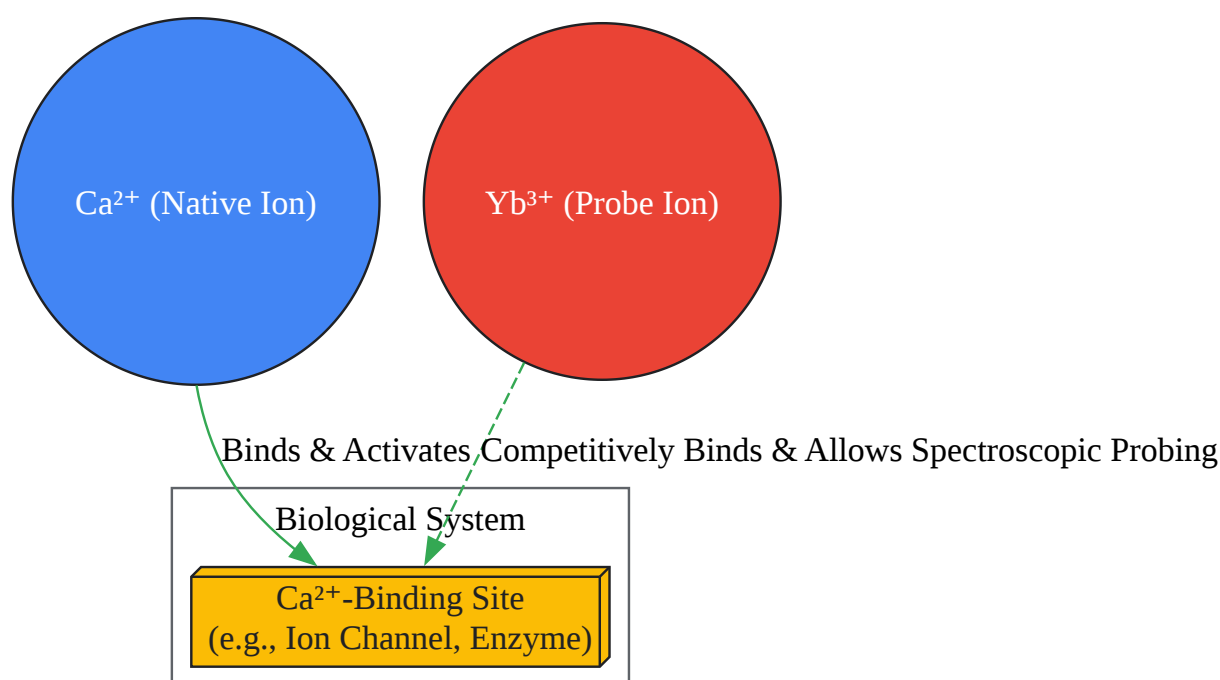
Applications in Research and Drug Development

The unique properties of the Yb³⁺ ion make **Ytterbium(III) chloride hexahydrate** a valuable compound for the scientific community.

- **Catalysis:** It functions as a water-tolerant Lewis acid catalyst for various organic transformations, which are crucial steps in the synthesis of complex molecules and pharmaceutical intermediates.^[1]
- **Nanomaterial Precursor:** It is a common precursor for synthesizing Yb³⁺-doped nanoparticles. These nanoparticles are investigated for applications in bioimaging (as

fluorescent probes), photovoltaics, and targeted drug delivery systems.

- **Biological Probe:** The Yb^{3+} ion has an ionic radius similar to Ca^{2+} , allowing it to substitute for calcium in some biological binding sites.[3] This makes it a useful probe in techniques like NMR to study the structure and function of calcium-binding proteins and ion channels, which are critical drug targets.[2]



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Yb^{3+} as a competitive probe for Ca^{2+} binding sites in biological systems.

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